

praseodymium chloride chemical formula and properties

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Compound of Interest

Compound Name: Praseodymium;chloride

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An In-depth Technical Guide to Praseodymium Chloride

Introduction

Praseodymium(III) chloride (PrCl_3) is an inorganic compound of the rare earth element praseodymium and chlorine.[1] It is a key precursor in the production of pure praseodymium metal and is utilized in a variety of advanced applications, from catalysis and materials science to emerging uses in biomedical research.[2] Like other lanthanide trichlorides, it exists in both anhydrous and hydrated forms.[3] The anhydrous form is a blue-green solid, while the hydrated forms, such as the heptahydrate, are typically light green.[1][3] This document provides a comprehensive overview of the chemical formula, properties, synthesis protocols, and applications of praseodymium chloride, tailored for researchers and professionals in science and drug development.

Chemical Formula and Structure

The chemical formula for anhydrous praseodymium chloride is PrCl_3 . [3] It also commonly exists in hydrated forms, most notably as praseodymium(III) chloride hexahydrate ($\text{PrCl}_3 \cdot 6\text{H}_2\text{O}$) and praseodymium(III) chloride heptahydrate ($\text{PrCl}_3 \cdot 7\text{H}_2\text{O}$). [3][4][5][6]

Crystal Structure: Anhydrous PrCl_3 possesses a hexagonal crystal structure, specifically the UCl_3 type. [3][7] Its space group is $P6_3/m$ (No. 176). [3][8] The praseodymium ion exhibits a nine-coordinate geometry, described as tricapped trigonal prismatic. [1][3][9]

Properties of Praseodymium Chloride

Physical and Chemical Properties

Praseodymium chloride is a hygroscopic solid that readily absorbs moisture from the air to form its hydrates.[3][4] It is soluble in water and ethanol.[5][10] Chemically, it behaves as a moderately strong and "hard" Lewis acid according to the HSAB concept.[1] This property allows it to form stable complexes, such as K_2PrCl_5 with potassium chloride, which exhibits interesting optical and magnetic properties.[1][3]

Quantitative Data Summary

The key quantitative properties of anhydrous and hydrated praseodymium chloride are summarized in the table below.

Property	Anhydrous Praseodymium(III) Chloride	Praseodymium(III) Chloride Heptahydrate	Praseodymium(III) Chloride Hexahydrate
CAS Number	10361-79-2[11]	10025-90-8[6]	17272-46-7[4][5]
Molecular Formula	$PrCl_3$ [3]	$PrCl_3 \cdot 7H_2O$ [3]	$PrCl_3 \cdot 6H_2O$ [4]
Molar Mass	247.27 g/mol [7]	373.77 g/mol [1]	355.348 g/mol [4]
Appearance	Blue-green solid[1][3]	Light green solid[3]	Green crystalline powder[4]
Density	4.02 g/cm ³ [1][7]	2.25 g/cm ³ [1]	-
Melting Point	786 °C[1][7]	Decomposes upon heating	-
Boiling Point	1700-1710 °C[7][9]	Decomposes upon heating	-
Water Solubility	104.0 g/100 mL at 13°C[1][7]	Soluble[4][10]	Soluble[4][10]

Experimental Protocols

Synthesis of Hydrated Praseodymium(III) Chloride

This protocol describes the synthesis from praseodymium(III) carbonate.

Methodology:

- Carefully add praseodymium(III) carbonate ($\text{Pr}_2(\text{CO}_3)_3$) to a beaker containing an excess of hydrochloric acid (HCl).^[3]
- The reaction will proceed with the evolution of carbon dioxide gas, yielding a green solution of hydrated praseodymium chloride. The reaction is as follows: $\text{Pr}_2(\text{CO}_3)_3 + 6 \text{HCl} + 15 \text{H}_2\text{O} \rightarrow 2 [\text{Pr}(\text{H}_2\text{O})_9]\text{Cl}_3 + 3 \text{CO}_2$ ^[3]
- Once the reaction ceases, gently heat the solution to concentrate it.^[12]
- Transfer the concentrated solution to a desiccator and allow it to slowly evaporate. $\text{PrCl}_3 \cdot 7\text{H}_2\text{O}$ is hygroscopic and will not readily crystallize unless dried in a desiccator.^[3]
- Collect the resulting light green crystals.

Synthesis of Anhydrous Praseodymium(III) Chloride (Ammonium Chloride Route)

This is a common and effective method for dehydrating the hydrated salt while preventing the formation of oxychlorides.^[3]

Methodology:

- Thoroughly mix hydrated praseodymium(III) chloride ($\text{PrCl}_3 \cdot x\text{H}_2\text{O}$) with 4-6 equivalents of ammonium chloride (NH_4Cl) in a suitable crucible.^[1] A weight ratio of 2:1 (hydrate to NH_4Cl) is also effective.^[13]
- Place the crucible in a tube furnace under a high vacuum or an inert atmosphere (e.g., argon).^{[1][14]}
- Slowly heat the mixture to 400 °C.^{[1][3]} The ammonium chloride decomposes to ammonia and hydrogen chloride, which creates a dehydrating atmosphere and suppresses the formation of praseodymium oxychloride.

- Maintain the temperature until the dehydration process is complete.
- The final product, anhydrous PrCl_3 , can be further purified by vacuum sublimation.[3]

Applications in Research and Development

Praseodymium chloride is a versatile compound with several applications relevant to scientific and industrial research:

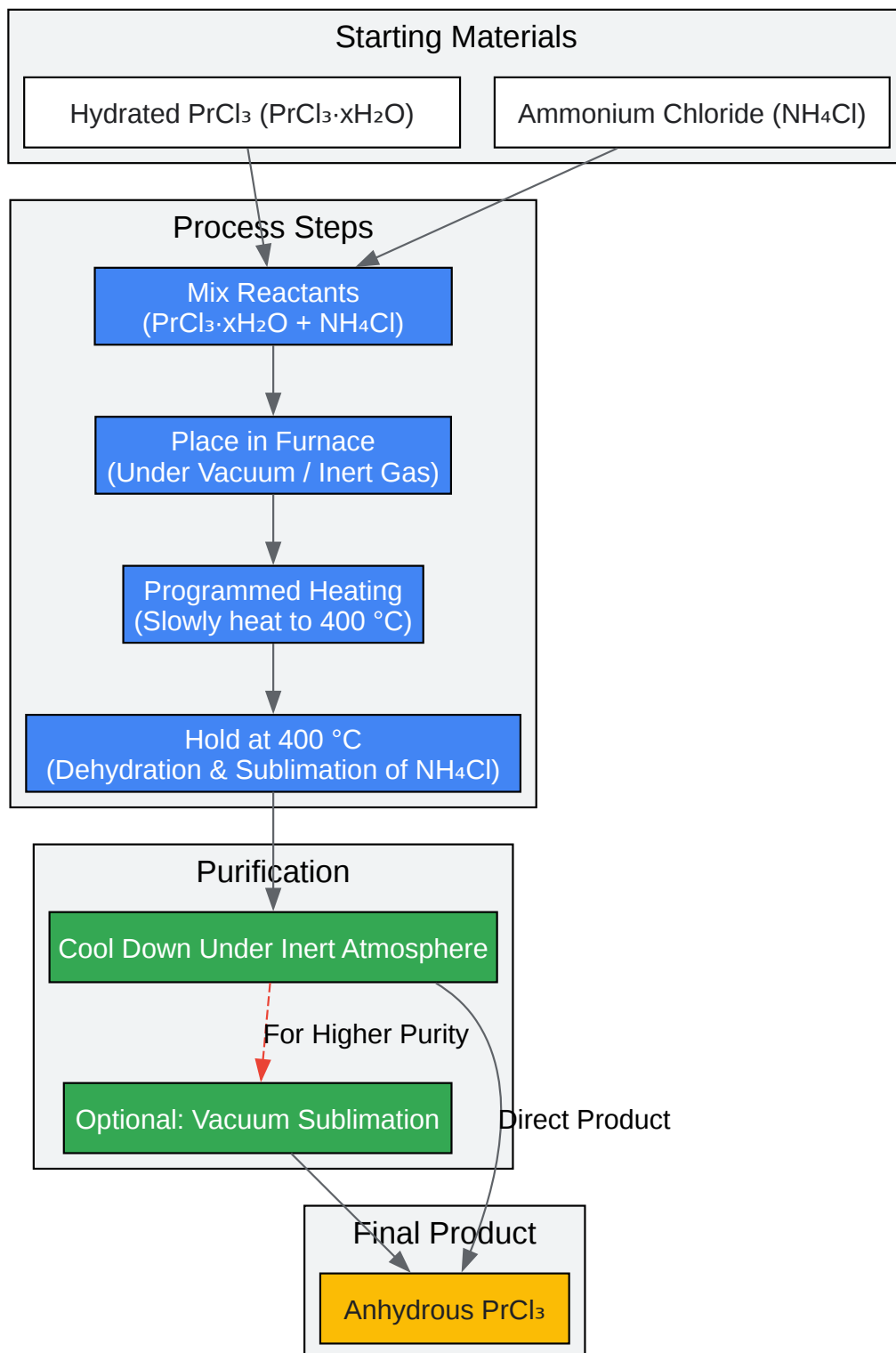
- **Catalysis:** It is used to enhance the activity of Pr_6O_{11} catalysts for the oxidation of methane to ethene, a key industrial process.[1] It also serves as a catalyst or reagent in organic synthesis reactions like polymerization and coupling.[2]
- **Precursor for Praseodymium Compounds:** PrCl_3 is the primary starting material for preparing other praseodymium salts, such as praseodymium(III) fluoride (PrF_3) or praseodymium(III) phosphate (PrPO_4), through precipitation reactions.[3] It is also a precursor for producing praseodymium-based alloys and high-performance magnets.[2]
- **Materials Science:** It is used in the manufacturing of specialty glasses, ceramics, and lasers, where it improves optical and mechanical properties.[2][4][10]
- **Drug Development and Antimicrobial Research:** A recent study demonstrated that praseodymium chloride hexahydrate can be reacted with ligands like 2-hydroxypyridine-N-oxide (Hhpo) and 2-mercaptopyridine-N-oxide sodium salt (Nampo) to synthesize novel praseodymium complexes.[15] These complexes, when incorporated into polymer films, exhibited potent antimicrobial activity against *S. aureus* and *E. coli*, suggesting potential applications in developing new antimicrobial materials and packaging.[15]

Logical Workflow and Visualizations

Synthesis of Anhydrous PrCl_3

The following diagram illustrates the workflow for the synthesis of anhydrous praseodymium chloride from its hydrated form using the established ammonium chloride route.

Workflow for Anhydrous Praseodymium Chloride Synthesis

[Click to download full resolution via product page](#)Caption: Synthesis workflow for anhydrous PrCl_3 via the ammonium chloride route.

Toxicology and Safety

Praseodymium chloride is classified as a hazardous substance that can cause skin and serious eye irritation.[16][17][18] It may also cause respiratory tract irritation.[17][18]

Toxicity Data Summary:

Route	Species	LD ₅₀	Citation
Oral	Mouse	2987 mg/kg	[16]
Intraperitoneal	Rat	1318 mg/kg	[16]
Intraperitoneal	Mouse	359 mg/kg	[16]
Intravenous	Rat	3.5 mg/kg	[16]
Subcutaneous	Mouse	1659 mg/kg	[16]

Handling and Storage:

- Personal Protective Equipment (PPE): Wear safety glasses with side shields or chemical goggles, protective gloves (e.g., nitrile rubber, polychloroprene), and a lab coat.[16][19]
- Handling: Handle in a well-ventilated area to avoid breathing dust.[17] Wash hands thoroughly after handling.[11][19]
- Storage: Store in a cool, dry place in a tightly sealed container to protect from moisture, as the compound is hygroscopic.[4][8][17] Store away from strong bases and oxidizing agents. [16][17]

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